

An In-depth Technical Guide to 2,5-Dimethoxyterephthalaldehyde

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,5-Dimethoxyterephthalaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2,5-Dimethoxyterephthalaldehyde**, focusing on its core physicochemical properties. The information is presented to support research and development activities where this compound is of interest.

Core Molecular Data

2,5-Dimethoxyterephthalaldehyde is an organic compound characterized by an aromatic benzene ring substituted with two methoxy groups and two aldehyde functional groups.[1] This structure makes it a subject of interest for various applications in organic synthesis, materials science, and medicinal chemistry.[1]

The fundamental molecular properties of **2,5-Dimethoxyterephthalaldehyde** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.



Property	Value	Source
Molecular Formula	C10H10O4	[2][3][4]
Molecular Weight	194.18 g/mol	[2][3][4]
IUPAC Name	2,5- dimethoxyterephthalaldehyde	[2]
CAS Number	7310-97-6	[3][4]
Canonical SMILES	COC1=CC(=C(C=C1C=O)OC) C=O	[2][3][4]

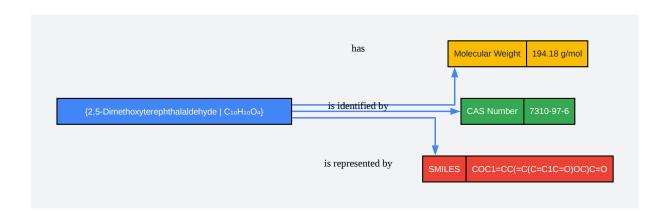
Physicochemical Properties

2,5-Dimethoxyterephthalaldehyde typically appears as a white to yellow crystalline solid.[1] [5] It is soluble in organic solvents like dichloromethane but has lower solubility in water.[1] The presence of two reactive aldehyde groups makes it a valuable precursor in various condensation reactions.[1]

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers.





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Caption: Relationship between **2,5-Dimethoxyterephthalaldehyde** and its key identifiers.

Experimental Protocols

While this document does not detail specific experimental use-cases, a common protocol for the characterization of this compound involves:

- Purity Analysis (Gas Chromatography GC):
 - Method: A sample is dissolved in a suitable organic solvent. An aliquot is injected into a
 gas chromatograph equipped with a capillary column (e.g., DB-5 or equivalent) and a
 flame ionization detector (FID).
 - Conditions: The temperature program is ramped to ensure the separation of the analyte from any impurities or residual solvent.
 - Outcome: Purity is determined by the area percentage of the main peak corresponding to
 2,5-Dimethoxyterephthalaldehyde.[5]
- Structural Confirmation (Nuclear Magnetic Resonance NMR):



- Method: A sample is dissolved in a deuterated solvent (e.g., CDCl₃). ¹H NMR and ¹³C NMR spectra are acquired.
- Expected ¹H NMR signals: Resonances corresponding to the aldehydic protons, aromatic protons, and methoxy protons are observed. For example, in CDCl₃, expected signals include singlets for the aldehydic protons (~10.50 ppm), aromatic protons (~7.26 ppm), and methoxy protons (~3.95 ppm).[6]
- Outcome: The chemical shifts, integration, and coupling patterns confirm the molecular structure.[5][6]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,5-Dimethoxyterephthalaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268428#2-5-dimethoxyterephthalaldehyde-molecular-weight-and-formula]

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